

An In-depth Technical Guide to the Safe Handling of Hexaethyldisiloxane

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Compound of Interest

Compound Name: Hexaethyldisiloxane

Cat. No.: B1329380

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling precautions for **hexaethyldisiloxane** (CAS No. 994-49-0). The information is intended to support researchers, scientists, and drug development professionals in the safe use and management of this chemical compound.

Chemical and Physical Properties

Hexaethyldisiloxane is a combustible liquid organosiloxane.^{[1][2]} A summary of its key physical and chemical properties is presented in Table 1. Understanding these properties is crucial for assessing potential hazards and implementing appropriate safety measures.

Table 1: Physical and Chemical Properties of **Hexaethyldisiloxane**

Property	Value	Reference
Molecular Formula	C12H30OSi2	[2][3]
Molecular Weight	246.54 g/mol	[3][4]
Appearance	Colorless liquid	[5]
Odor	No information available	[5]
Boiling Point	231 °C (447.8 °F)	[5]
Melting Point	-115 °C (-175 °F)	[5]
Flash Point	87 °C (188.6 °F)	[6]
Density	0.844 g/cm ³	[7]
Water Solubility	Immiscible	[5]

Hazard Identification and Classification

Hexaethyldisiloxane is classified as a combustible liquid.[1][2] According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is also associated with skin irritation, serious eye irritation, and potential respiratory irritation.[3]

Table 2: GHS Hazard Classification for **Hexaethyldisiloxane**

Hazard Class	Hazard Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

Source:[3]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risks associated with **hexaethyldisiloxane**.

Handling:

- Avoid contact with skin and eyes.[1]
- Do not breathe vapor or mist.[1]
- Ensure adequate ventilation in the work area.[1]
- Keep away from open flames, hot surfaces, and sources of ignition.[1][8]
- Use non-sparking tools.[1]
- Ground and bond containers and receiving equipment to prevent static discharge.[1]
- Handle in accordance with good industrial hygiene and safety practices.[8]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[8]
- Store away from heat, sparks, and open flames.[1]
- Incompatible with oxidizing agents and peroxides.[1]

A logical workflow for the safe handling of **hexaethyldisiloxane** is illustrated in the following diagram.



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Caption: Workflow for Safe Handling of **Hexaethyldisiloxane**.

Personal Protective Equipment (PPE)

When handling **hexaethyldisiloxane**, appropriate personal protective equipment should be worn to prevent exposure.

Table 3: Recommended Personal Protective Equipment

Body Part	Protection	Specification
Eyes/Face	Safety glasses with side-shields or chemical goggles	Conforming to EN166 (EU) or NIOSH (US) standards.[9]
Hands	Protective gloves	Neoprene or nitrile rubber gloves are recommended.[1]
Skin	Protective clothing	Long-sleeved clothing.[8]
Respiratory	Respirator	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an organic vapor cartridge.[9]

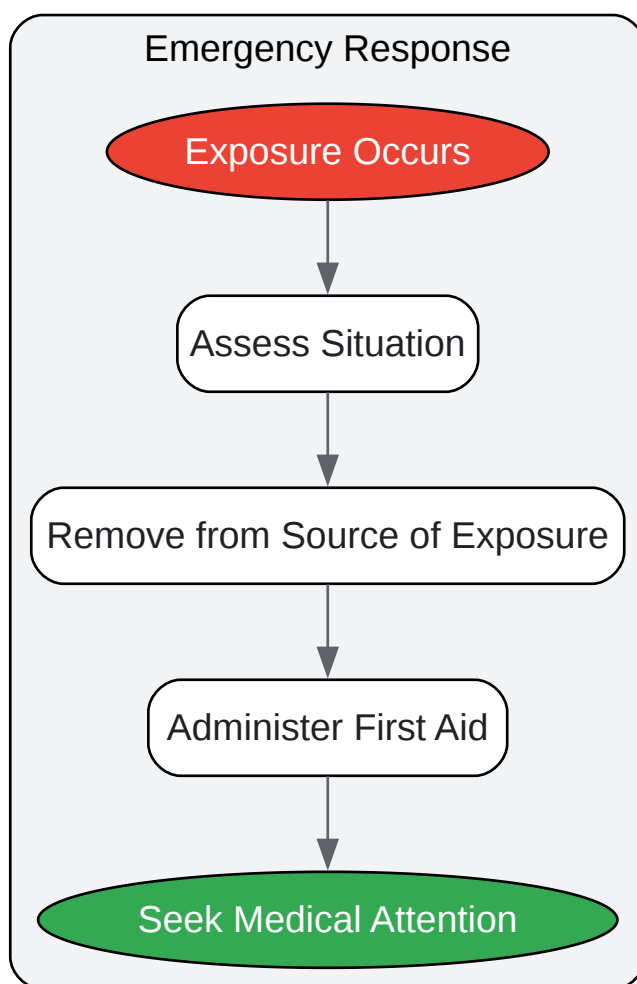
First Aid Measures

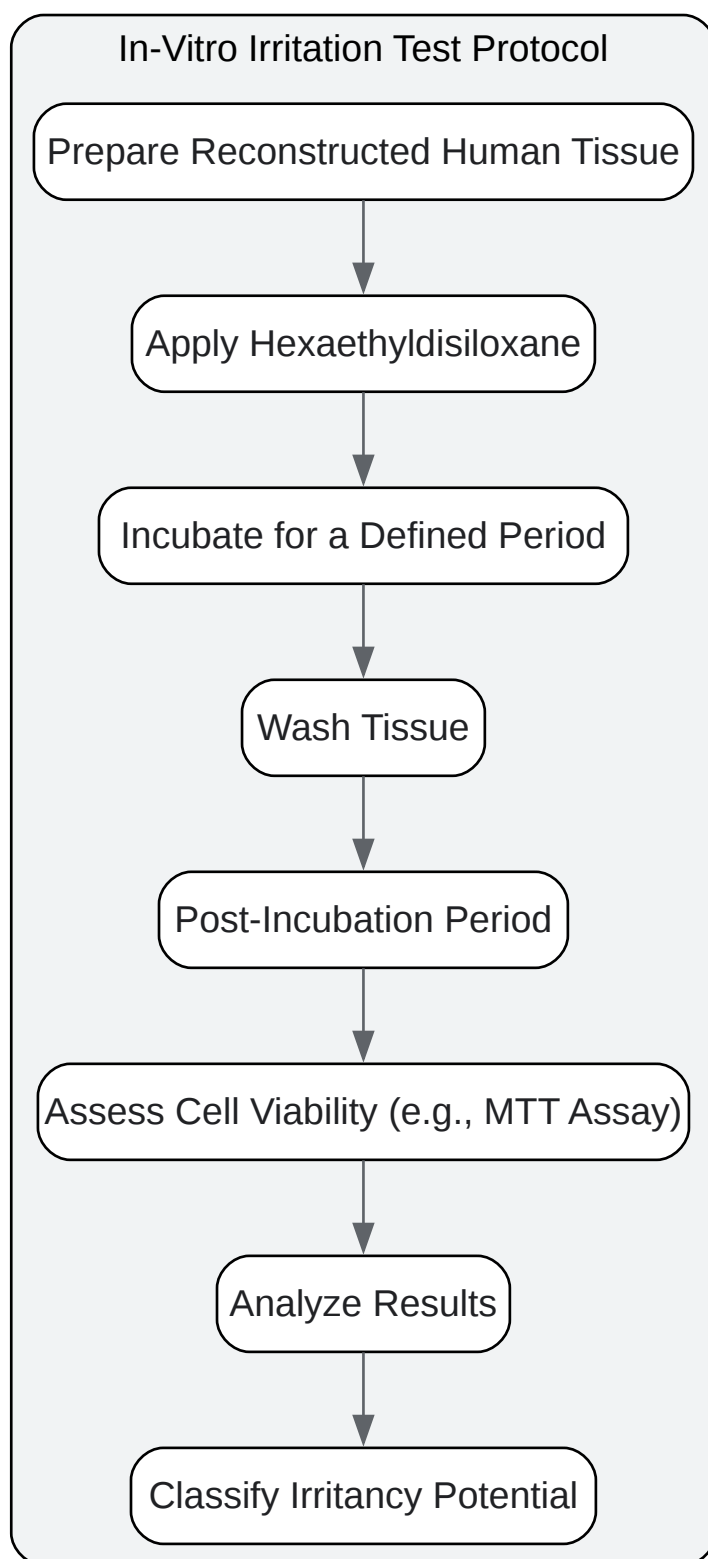
In the event of exposure to **hexaethyldisiloxane**, the following first aid measures should be taken.

Table 4: First Aid Procedures for **Hexaethyldisiloxane** Exposure

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[9]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Seek medical attention if irritation persists.[9]
Eye Contact	Rinse with pure water for at least 15 minutes.[9] Seek immediate medical attention.[8]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[9]

The logical flow of actions in an emergency is depicted in the diagram below.





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References

- 1. Closed-chamber inhalation pharmacokinetic studies with hexamethyldisiloxane in the rat - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. gelest.com [gelest.com]
- 3. Hexaethyldisiloxane | C₁₂H₃₀OSi₂ | CID 70442 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. HEXAETHYLDISILOXANE | 994-49-0 [chemicalbook.com]
- 5. fishersci.nl [fishersci.nl]
- 6. Istanbul University Press [iupress.istanbul.edu.tr]
- 7. HEXAETHYLDISILOXANE CAS#: 994-49-0 [m.chemicalbook.com]
- 8. Metabolites of hexamethyldisiloxane and decamethylcyclopentasiloxane in Fischer 344 rat urine--a comparison of a linear and a cyclic siloxane - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Biocatalytic Transformations of Silicon—the Other Group 14 Element - PMC [pmc.ncbi.nlm.nih.gov]
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